

Essential Safety and Logistical Information for Handling ZINC69391

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Compound of Interest

Compound Name: ZINC69391

Cat. No.: B1683644

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For researchers, scientists, and drug development professionals utilizing **ZINC69391**, a specific Rac1 inhibitor, a comprehensive understanding of its handling, storage, and disposal is paramount to ensure laboratory safety and experimental integrity. While a formal Safety Data Sheet (SDS) for **ZINC69391** is not readily available, this document provides essential guidance based on supplier recommendations and established laboratory safety protocols for handling potent, biologically active research compounds.

ZINC69391 has demonstrated antiproliferative, antimetastatic, and apoptosis-inducing effects in research settings.^[1] These biological activities necessitate careful handling to minimize exposure.

Key Data at a Glance

A summary of the essential quantitative data for **ZINC69391** is provided in the table below for quick reference.

Parameter	Value	Source
Molecular Formula	<chem>C14H15F3N5</chem>	MedChemExpress
Molecular Weight	310.303 g/mol	MedChemExpress
Storage (Solid)	-20°C for up to 3 years; 4°C for up to 2 years	MedChemExpress
Storage (In Solvent)	-80°C for up to 6 months; -20°C for up to 1 month	MedChemExpress

Personal Protective Equipment (PPE)

Due to the biologically active nature of **ZINC69391** and the absence of comprehensive toxicity data, a cautious approach to personal protection is required. The following PPE is mandatory when handling this compound:

- Gloves: Nitrile gloves are required. Always inspect gloves for tears or punctures before use and change them frequently.
- Eye Protection: Safety glasses with side shields or chemical splash goggles must be worn.
- Lab Coat: A fully buttoned lab coat is essential to protect from splashes and spills.
- Respiratory Protection: When handling the solid compound outside of a certified chemical fume hood or biological safety cabinet, a properly fitted N95 respirator is recommended to prevent inhalation of airborne particles.

Operational Plan: From Receipt to Experimentation

A step-by-step procedural guide ensures the safe handling of **ZINC69391** throughout the experimental workflow.

- Receiving and Inspection: Upon receipt, inspect the packaging for any signs of damage. The compound is typically shipped at room temperature, which is not expected to affect its quality.^[2]

- Storage: Immediately transfer the compound to the appropriate storage conditions as outlined in the data table.
- Preparation of Stock Solutions:
 - Before opening the vial, centrifuge it to ensure all the powder is at the bottom.[\[2\]](#)
 - All handling of the solid compound and preparation of stock solutions should be conducted in a certified chemical fume hood or a biological safety cabinet to minimize inhalation exposure.
 - **ZINC69391** is soluble in DMSO.[\[1\]](#) When preparing a stock solution in DMSO, ensure the final concentration of DMSO in cell culture media is less than 0.5% to avoid cytotoxicity.[\[3\]](#)[\[4\]](#)
 - It is advisable to prepare aliquots of the stock solution for routine use to avoid repeated freeze-thaw cycles.[\[3\]](#)[\[4\]](#)
- Experimental Use: When using **ZINC69391** in experiments, adhere to all institutional protocols for handling potent chemical compounds. Ensure all work surfaces are decontaminated after use.

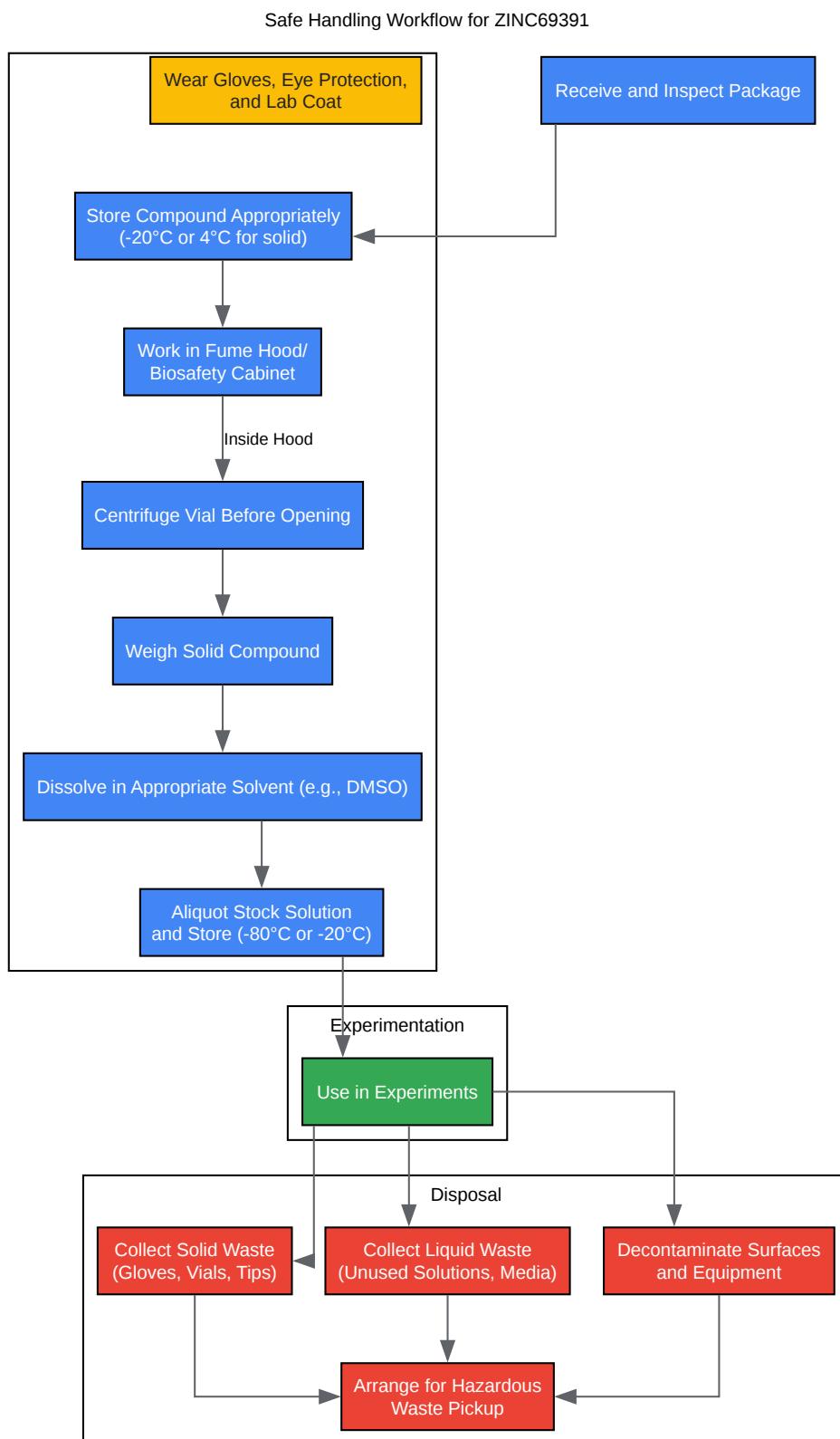
Disposal Plan

All waste materials contaminated with **ZINC69391** must be disposed of as hazardous chemical waste.

- Solid Waste: This includes empty vials, contaminated gloves, pipette tips, and any other disposable materials that have come into contact with the compound. Collect this waste in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions and contaminated media should be collected in a sealed, labeled hazardous waste container. Do not dispose of **ZINC69391** solutions down the drain.
- Decontamination: All non-disposable equipment and work surfaces should be decontaminated using an appropriate laboratory disinfectant or cleaning agent known to be effective against chemical compounds.

- Waste Pickup: Follow your institution's procedures for the pickup and disposal of hazardous chemical waste.

Safe Handling Workflow for ZINC69391

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Caption: A logical workflow for the safe handling of **ZINC69391**.

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